

An In-depth Technical Guide to beta-Acetyldigoxin (CAS: 5355-48-6)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *beta-Acetyldigoxin*

Cat. No.: *B194529*

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Abstract

This technical guide provides a comprehensive overview of **beta-acetyldigoxin**, a cardiac glycoside derived from the acetylation of digoxin. With the CAS Number 5355-48-6, this compound has been utilized in the management of heart failure and certain cardiac arrhythmias. This document collates essential physicochemical data, details experimental methodologies for its synthesis and characterization, and elucidates its primary mechanism of action through the inhibition of the Na⁺/K⁺-ATPase pump and subsequent signaling cascades. All quantitative data is presented in tabular format for clarity, and key processes are visualized using Graphviz diagrams to facilitate understanding for research and development purposes.

Physicochemical Properties

Beta-acetyldigoxin is a white, odorless, crystalline powder with a bitter taste.^[1] Its key physicochemical properties are summarized in the table below, providing a foundational dataset for experimental design and formulation development.

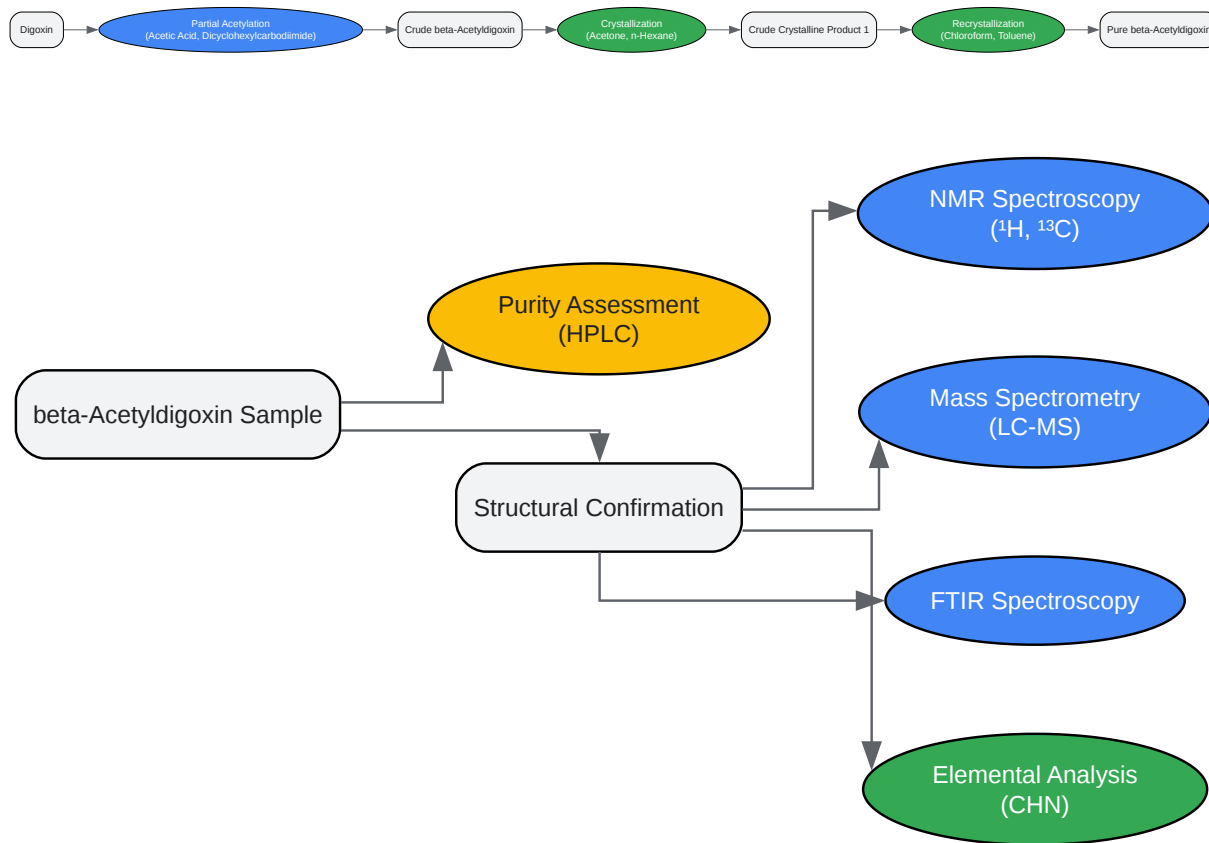
Property	Value	Source
Molecular Formula	C43H66O15	[2][3]
Molecular Weight	822.98 g/mol	[2][3][4]
Melting Point	271-273 °C	[2]
Boiling Point (estimate)	681.03 °C	[2]
Density (estimate)	1.1139 g/cm ³	[2]
pKa (predicted)	13.41 ± 0.70	[2]
Solubility	Practically insoluble in water; sparingly soluble in methylene chloride; slightly soluble in ethanol (96%).[2]	[2]
Storage Temperature	-20°C Freezer	[2]

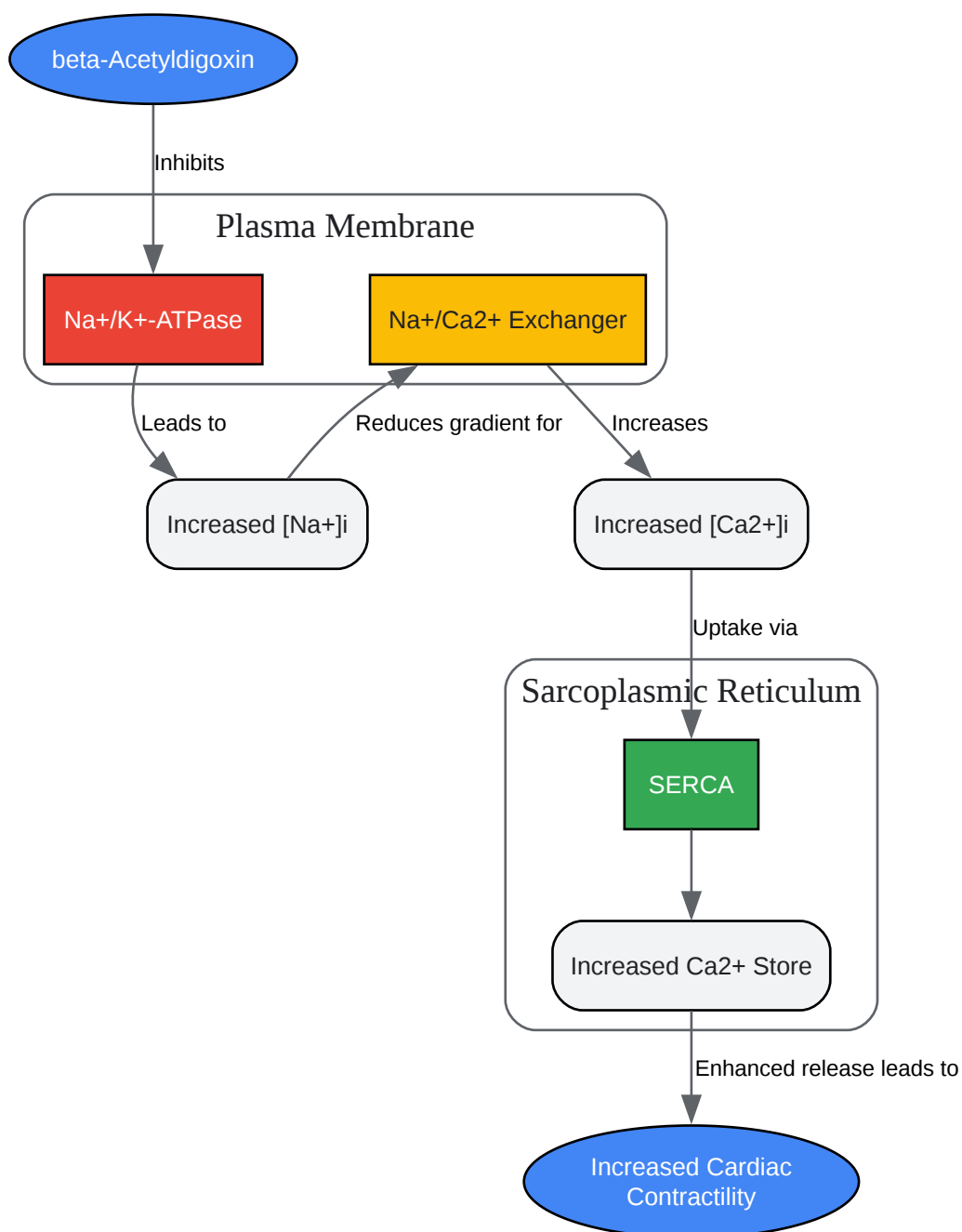
Experimental Protocols

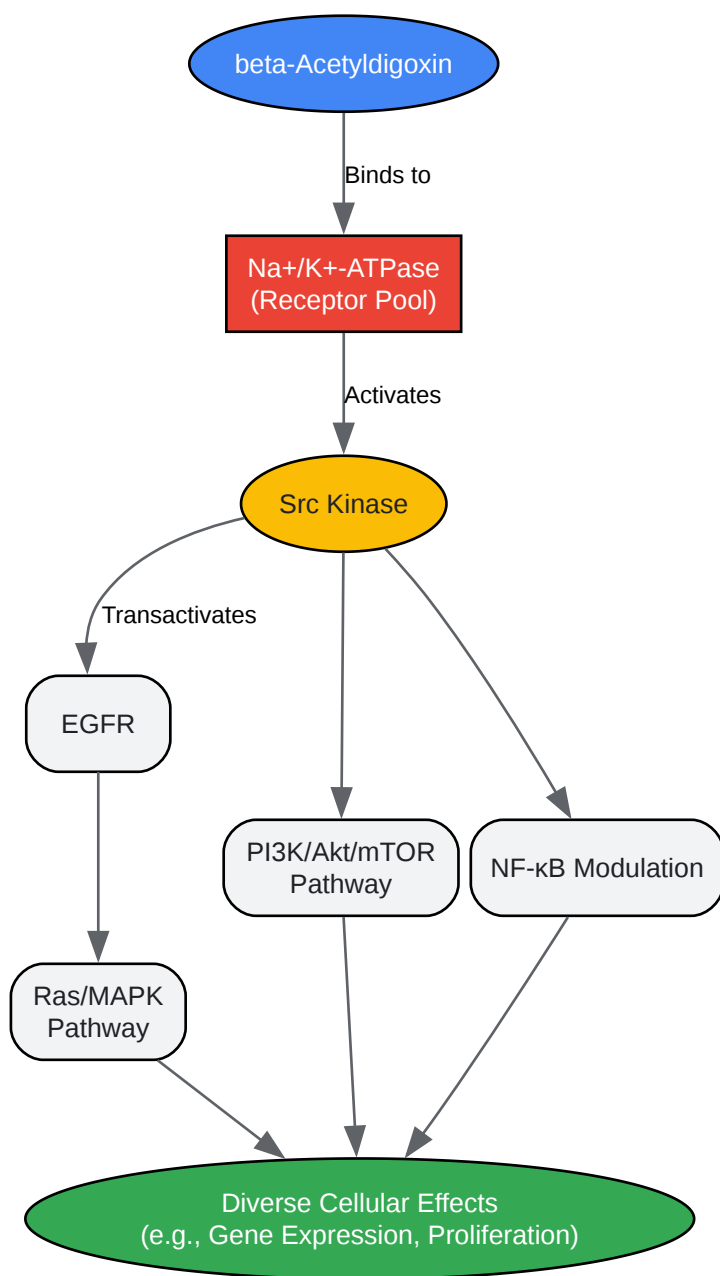
Synthesis and Purification of beta-Acetyldigoxin

The following protocol is based on the partial acetylation of digoxin.

2.1.1. Synthesis Workflow







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